

2-Ethylhexyl acetate molecular weight and formula

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Compound of Interest

Compound Name: **2-Ethylhexyl acetate**

Cat. No.: **B091014**

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In-Depth Technical Guide: 2-Ethylhexyl Acetate

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Ethylhexyl acetate**, tailored for researchers, scientists, and professionals in drug development.

2-Ethylhexyl acetate is an organic compound, specifically the acetate ester of 2-ethylhexanol. It is a colorless liquid with a mild, sweet odor and is used in various industrial applications, including as a solvent for nitrocellulose, resins, and lacquers.

Core Properties: Molecular Formula and Weight

The fundamental chemical identity of **2-Ethylhexyl acetate** is defined by its molecular formula and weight.

- Molecular Formula: C₁₀H₂₀O₂
- Molecular Weight: 172.26 g/mol [\[1\]](#)

Physicochemical Data

A summary of the key quantitative physicochemical properties of **2-Ethylhexyl acetate** is presented in the table below for easy reference and comparison.

Property	Value	Units
Molecular Weight	172.26	g/mol
Density	0.87	g/mL at 25 °C[2][3][4]
Boiling Point	199	°C[2][3][4][5][6]
Melting Point	-92	°C[2][5][7]
Flash Point	71	°C[2][6]
Refractive Index	1.418	at 20 °C[2][3]
Solubility in Water	Slightly soluble	

Logical Relationships of Key Properties

The following diagram illustrates the interconnectedness of the core properties of **2-Ethylhexyl acetate**.

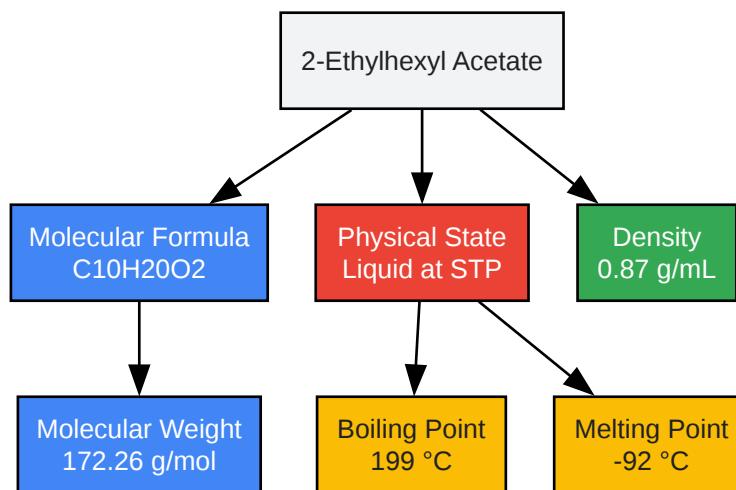


Figure 1: Core Properties of 2-Ethylhexyl Acetate

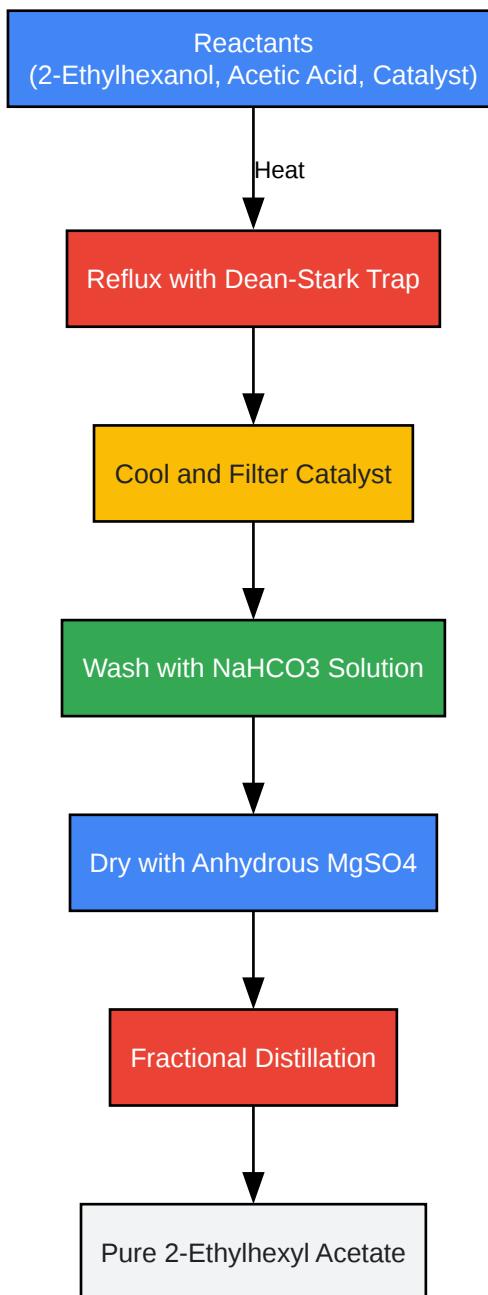


Figure 2: Synthesis Workflow for 2-Ethylhexyl Acetate

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